

Personal protective equipment for handling 3-Bromopentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromopentane

Cat. No.: B047287

[Get Quote](#)

Essential Safety and Handling Guide for 3-Bromopentane

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for the use of **3-Bromopentane** in a laboratory setting. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromopentane is a highly flammable liquid and vapor that can cause skin and serious eye irritation.^{[1][2][3]} It may also cause respiratory irritation.^{[1][2][3]} Therefore, stringent safety measures are required when handling this chemical.

Summary of Hazards:

- Physical Hazards: Highly flammable liquid and vapor.^{[1][3][4]} Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.^{[5][6]} Containers may explode when heated.^{[5][6]}

- Health Hazards: Causes skin irritation and serious eye irritation.[1][2][3] May cause respiratory irritation.[1][2][3][7] May be harmful if swallowed or inhaled.[7]

Required Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.[1][8] Must be approved under government standards such as NIOSH (US) or EN 166 (EU).[8]	To protect against splashes and vapors that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (inspect before use), flame-retardant and impervious clothing.[1][8][9]	To prevent skin contact which causes irritation.[1] Flame-retardant clothing is necessary due to the high flammability of the substance.
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.[1] Required when vapors/aerosols are generated.[9]	To prevent respiratory tract irritation from inhalation of vapors.[2][9]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H11Br	[3]
Molecular Weight	151.04 g/mol	[3]
CAS Number	1809-10-5	[3]
Boiling Point	118 - 119 °C (244 - 246 °F)	[9]
Density	1.216 g/mL at 25 °C (77 °F)	[9]
GHS Hazard Statements	H225, H315, H319, H335	[1][3]

Operational Plan: Step-by-Step Handling Procedure

Preparation:

- Ventilation: Always handle **3-Bromopentane** in a well-ventilated area, preferably within a chemical fume hood.[1][8]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[1][4] No smoking.[1][4] Use explosion-proof electrical and ventilating equipment.[1][4]
- Static Discharge: Take precautionary measures against static discharge.[4] Ground and bond containers and receiving equipment.[1][4] Use only non-sparking tools.[1][4]
- PPE: Don the required PPE as detailed in the table above.

Handling:

- Container Handling: Keep the container tightly closed when not in use.[1][4]
- Dispensing: When transferring, pour slowly to minimize splashing and vapor generation.
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[5][9] Do not breathe vapors or mist.[9]

In Case of Exposure:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][2]
- Skin Contact: Immediately take off all contaminated clothing.[1] Rinse the affected area with plenty of water.[1] If skin irritation occurs, get medical help.[1]
- Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician immediately.[8]

Disposal Plan

Waste Collection:

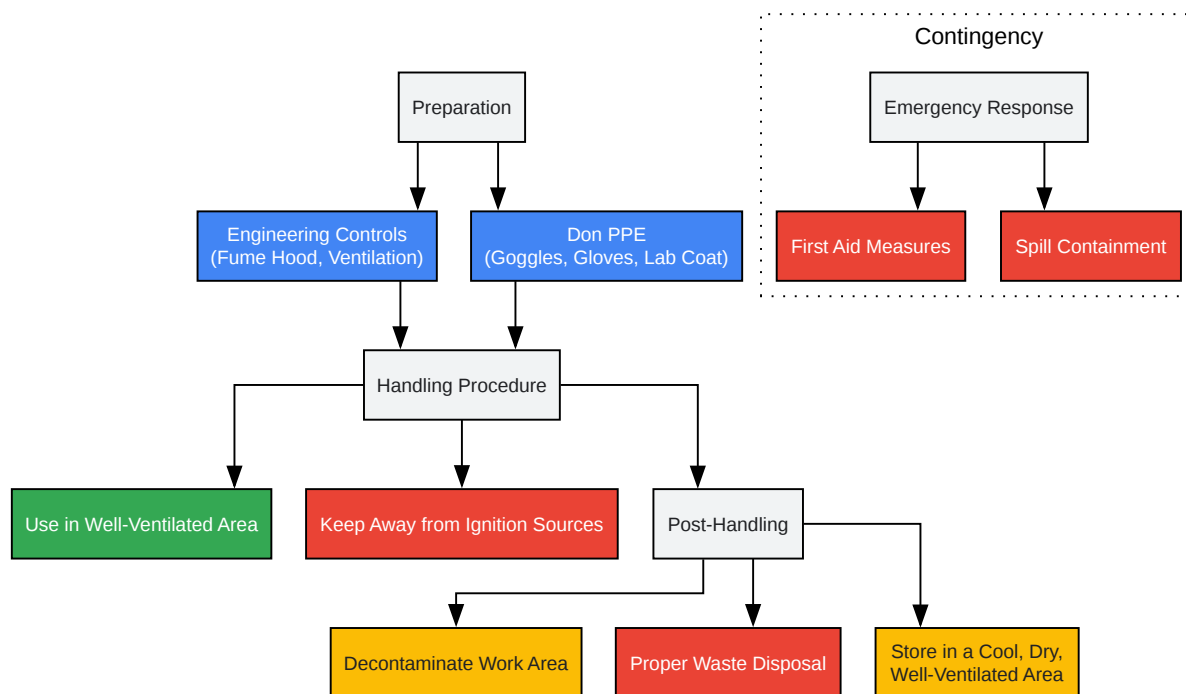
- Collect surplus and non-recyclable **3-Bromopentane** in a designated, labeled, and sealed container for hazardous waste.
- Do not mix with other waste.[8][9] Handle uncleaned containers as you would the product itself.[8][9]

Disposal Procedure:

- Dispose of the hazardous waste through a licensed disposal company.[8]
- All disposal activities must be in accordance with applicable national and local regulations.[8][9] Do not let the product enter drains.[8]

Logical Workflow for Safe Handling

Workflow for Safe Handling of 3-Bromopentane



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **3-Bromopentane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. aksci.com [aksci.com]

- 3. 3-Bromopentane | C₅H₁₁Br | CID 15738 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Bromopentane | 1809-10-5 | TCI AMERICA [tcichemicals.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. assets.thermofisher.cn [assets.thermofisher.cn]
- 7. cdn isotopes.com [cdn isotopes.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Bromopentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047287#personal-protective-equipment-for-handling-3-bromopentane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com